

The Allosteric Mechanism of Alox15-IN-1: A Technical Guide

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Compound of Interest

Compound Name: Alox15-IN-1

Cat. No.: B10856993

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Introduction

Alox15-IN-1 has emerged as a potent and selective inhibitor of Arachidonate 15-lipoxygenase (ALOX15), an enzyme implicated in a variety of inflammatory diseases, cancers, and ferroptosis. This technical guide provides an in-depth analysis of the mechanism of action of **Alox15-IN-1**, focusing on its allosteric inhibition of ALOX15. The information presented herein is compiled from recent studies, offering a valuable resource for researchers in the fields of pharmacology, biochemistry, and drug discovery.

Mechanism of Action: Allosteric Inhibition

Alox15-IN-1, also referred to as compound 8b in some literature, functions as an allosteric inhibitor of ALOX15. Unlike competitive inhibitors that bind to the enzyme's active site, **Alox15-IN-1** binds to a distinct allosteric site, inducing a conformational change that modulates the enzyme's catalytic activity. This allosteric mechanism is supported by kinetic studies demonstrating that the inhibitory potency of **Alox15-IN-1** is dependent on the substrate used, a hallmark of allosteric regulation in ALOX15.

The binding of **Alox15-IN-1** to the allosteric site affects the enzyme's affinity for its substrates, linoleic acid (LA) and arachidonic acid (AA), differently. Kinetic analyses have revealed that for the oxygenation of arachidonic acid, **Alox15-IN-1** preferentially binds to the enzyme-substrate

complex (ES complex) rather than the free enzyme. This mode of action suggests a sophisticated regulatory mechanism that can be leveraged for therapeutic intervention.

Quantitative Data Summary

The inhibitory potency of **Alox15-IN-1** against rabbit and human ALOX15 has been quantified, highlighting its substrate-dependent efficacy.

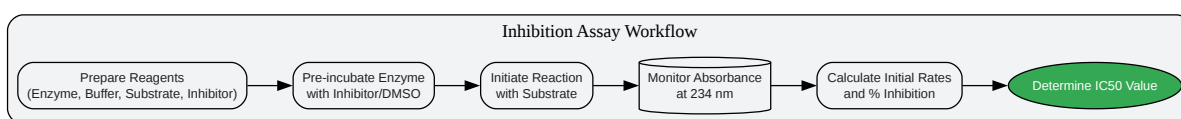
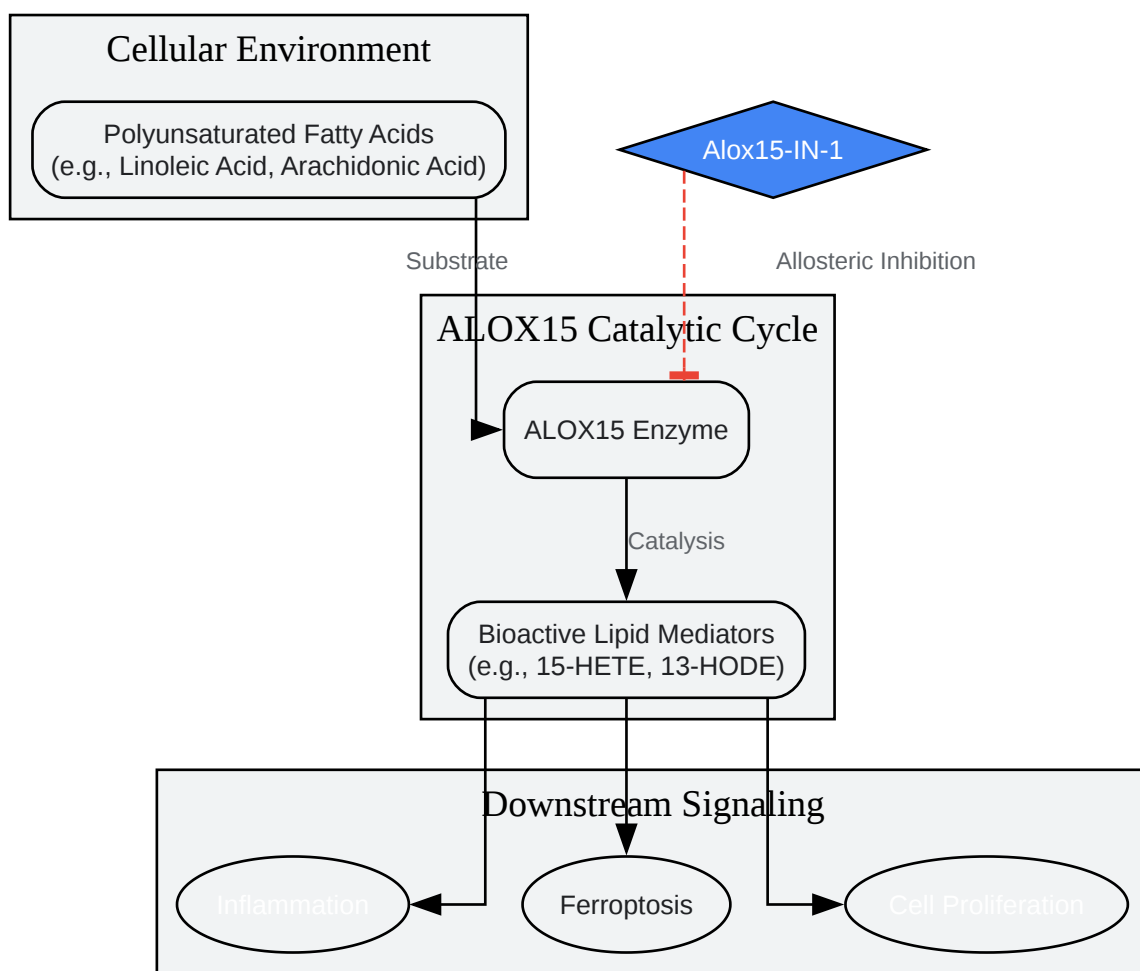
Inhibitor	Enzyme	Substrate	IC50 (μM)	Reference
Alox15-IN-1	Rabbit ALOX15	Linoleic Acid	0.04	[1]
Alox15-IN-1	Rabbit ALOX15	Arachidonic Acid	2.06	[1]
Alox15-IN-1	Human ALOX15	Linoleic Acid	2.06	[1]

Kinetic Constants for Rabbit ALOX15 in the Absence of Inhibitor

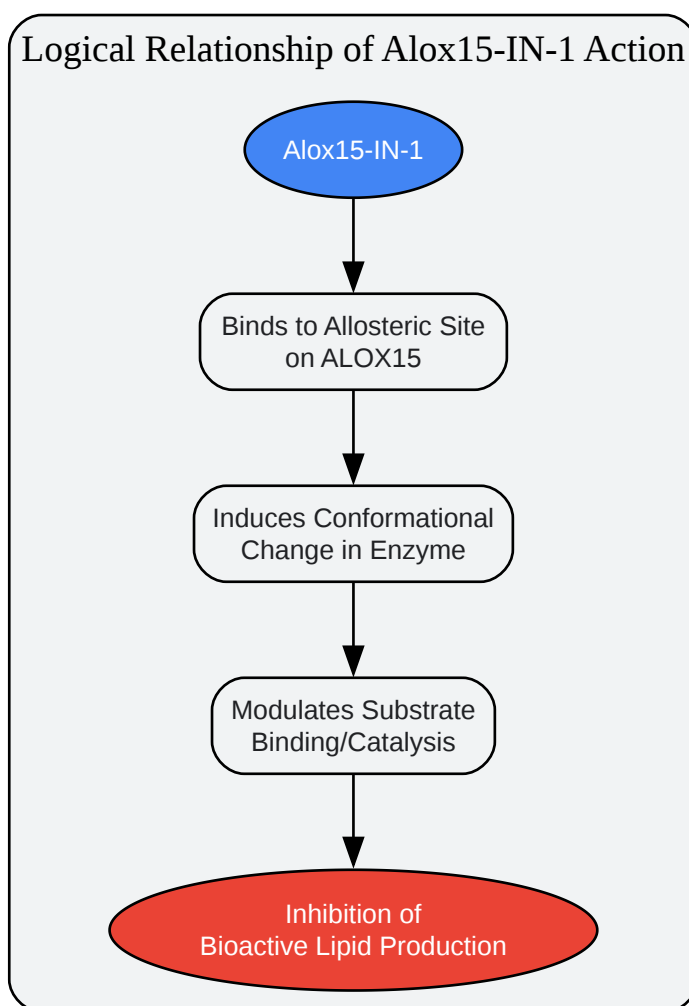
Parameter	Linoleic Acid	Arachidonic Acid
kcat (s ⁻¹)	18.83 ± 2.34	4.86 ± 1.02
KM (μM)	31.58 ± 7.03	16.14 ± 3.60

Signaling Pathways and Biological Context

ALOX15 is a key enzyme in the metabolism of polyunsaturated fatty acids, producing bioactive lipid mediators that are involved in a range of physiological and pathological processes. By inhibiting ALOX15, **Alox15-IN-1** can modulate these downstream signaling pathways.



Logical Relationship of Alox15-IN-1 Action



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References

- 1. ALOX15 - Wikipedia [en.wikipedia.org]
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